

Acidity pKa Values of Chiral Sulfonimides in DMSO

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Compound of Interest

Compound Name: (R)-1,1'-Binaphthalene-2,2'-sulfonimide

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Executive Summary

Chiral sulfonimides represent a premier class of strong Brønsted acid organocatalysts, pivotal in asymmetric synthesis and drug development. Their utility is defined by their high acidity in organic media, allowing them to activate weak electrophiles (such as imines and carbonyls) while providing a chiral counteranion environment that induces stereoselectivity.

This guide provides a definitive technical analysis of the acidity (

) of chiral sulfonimides in dimethyl sulfoxide (DMSO). Unlike aqueous media, DMSO allows for the differentiation of strong acids without leveling effects, providing a direct correlation to catalytic efficacy. We synthesize data from potentiometric, UV-Vis, and NMR titration methods to establish a reference framework for catalyst selection.

Structural Determinants of Acidity

The extraordinary acidity of sulfonimides (

) stems from the high stability of the conjugate base (the imidate anion). Understanding this structural causality is essential for rational catalyst design.

The Sulfonimide Motif

Upon deprotonation, the negative charge is delocalized across four oxygen atoms and the central nitrogen. This extensive resonance stabilization renders the N-H proton highly acidic.

- **Resonance Effect:** The two sulfonyl groups () act as powerful electron-withdrawing groups (EWGs), stabilizing the anion via back-bonding and inductive withdrawal.
- **Substituent Tuning:** Replacing aryl groups with perfluoroalkyl groups (e.g., triflyl,) dramatically lowers the by increasing the inductive pull.

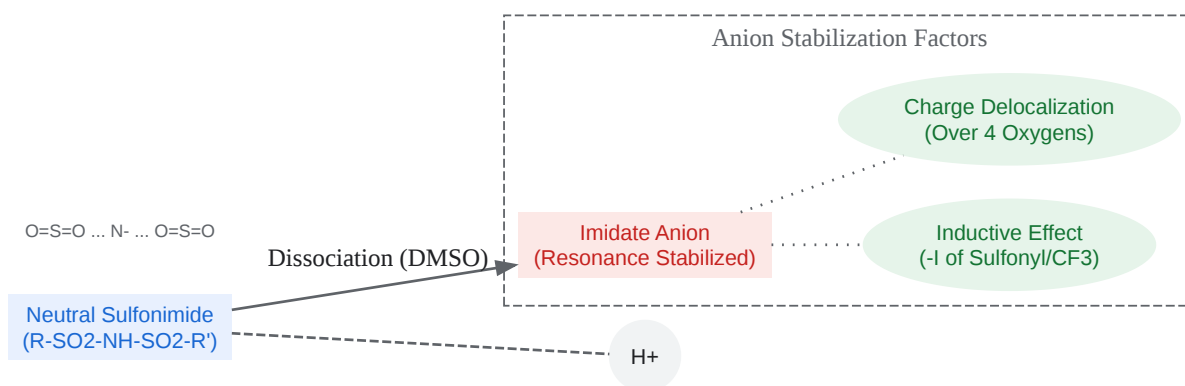
Chiral Scaffolds (BINOL Derivatives)

In chiral sulfonimides, such as those derived from 1,1'-bi-2-naphthol (BINOL), the acidity is further modulated by the steric environment and electronic properties of the 3,3'-substituents.

- **Disulfonimides (DSI):** These contain the core motif. They are among the strongest chiral organic acids known, often surpassing phosphoric acids by several units.
- **N-Triflyl Phosphoramides (NTPA):** While technically phosphoramides, these hybrid structures () mimic the sulfonimide acidity profile. The triflyl group acidifies the N-H bond, bridging the gap between weak phosphoric acids and strong disulfonimides.

Visualization: Resonance Stabilization

The following diagram illustrates the equilibrium and resonance stabilization that drives the acidity of the sulfonimide core.



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Figure 1: Deprotonation equilibrium of sulfonimides in DMSO, highlighting the key stabilizing factors of the conjugate base.

Quantitative Data: pKa Values in DMSO

The following tables synthesize

data from Bordwell's acidity scales and modern NMR titration studies.

Table 1: Reference Sulfonimides (Achiral)

These values serve as benchmarks for assessing the strength of chiral derivatives.

Compound	Structure	pKa (DMSO)	Significance
Saccharin	Cyclic sulfonyl carboxamide	1.6	Standard reference for high acidity N-H bonds.
Triflimide ()		1.7 – 2.1	Superacidic motif; benchmark for maximum organic acidity.
Dibenzenesulfonimide		~2.0	Baseline for aryl-substituted sulfonimides.
Trifluoromethanesulfonamide		2.1	Shows the baseline acidity of the triflyl group.

Table 2: Chiral Sulfonimide & Related Catalysts

Specific values for BINOL-derived catalysts used in Asymmetric Counteranion Directed Catalysis (ACDC).

Catalyst Class	Representative Structure	pKa Range (DMSO)	Acidity Relative to
Chiral Disulfonimides (DSI)	BINOL-derived	1.7 – 1.9	Strongest. ~10-12 units more acidic than phosphoric acids.
N-Triflyl Phosphoramides	BINOL-derived	2.4 – 4.2	Strong. Bridges the gap between DSI and Phosphoric acids.
Chiral Phosphoric Acids	BINOL-derived	12.0 – 14.0	Weak. Requires activation of basic substrates.

Data Interpretation:

- The "Acidity Gap": There is a massive jump in acidity (~10 log units) when moving from chiral phosphoric acids ([1](#)) to chiral sulfonimides ([2](#)). This explains why sulfonimides can catalyze reactions with much weaker bases (e.g., unactivated ketones) that phosphoric acids cannot touch.
- Tunability: N-Triflyl phosphoramides offer a "middle ground" ([3](#)), allowing for fine-tuning of reactivity to avoid background decomposition of sensitive substrates.

Experimental Protocols

Reliable measurement of

in DMSO requires excluding moisture, as water (

in DMSO) can compress the acidity scale. Two primary methods are recommended.

Method A: UV-Vis Spectrophotometric Titration (Bordwell Method)

The Gold Standard for high precision.

- Preparation: Prepare a [10](#) M solution of the chiral sulfonimide in anhydrous DMSO.
- Indicator Selection: Choose an overlapping indicator with a known [pK_a](#) close to the analyte (e.g., 2,4-dinitroaniline, [1](#) ~ 1.8).
- Titration: Add aliquots of a strong base (dimesyl potassium or tetrabutylammonium hydroxide) to a mixture of the acid and indicator.

- Measurement: Monitor the absorbance changes of the indicator's acidic and basic forms.
- Calculation: Use the Henderson-Hasselbalch equation:

Method B: One-Shot ^1H NMR Titration

Modern, efficient, and requires less sample.

Principle: The chemical shift (

) of the N-H proton (or a reporter nucleus) changes rapidly upon deprotonation. In DMSO, proton exchange is often slow enough to see distinct species or fast enough to see a weighted average. For strong acids, we use the "Chemical Shift Imaging" or standard titration approach.

Protocol:

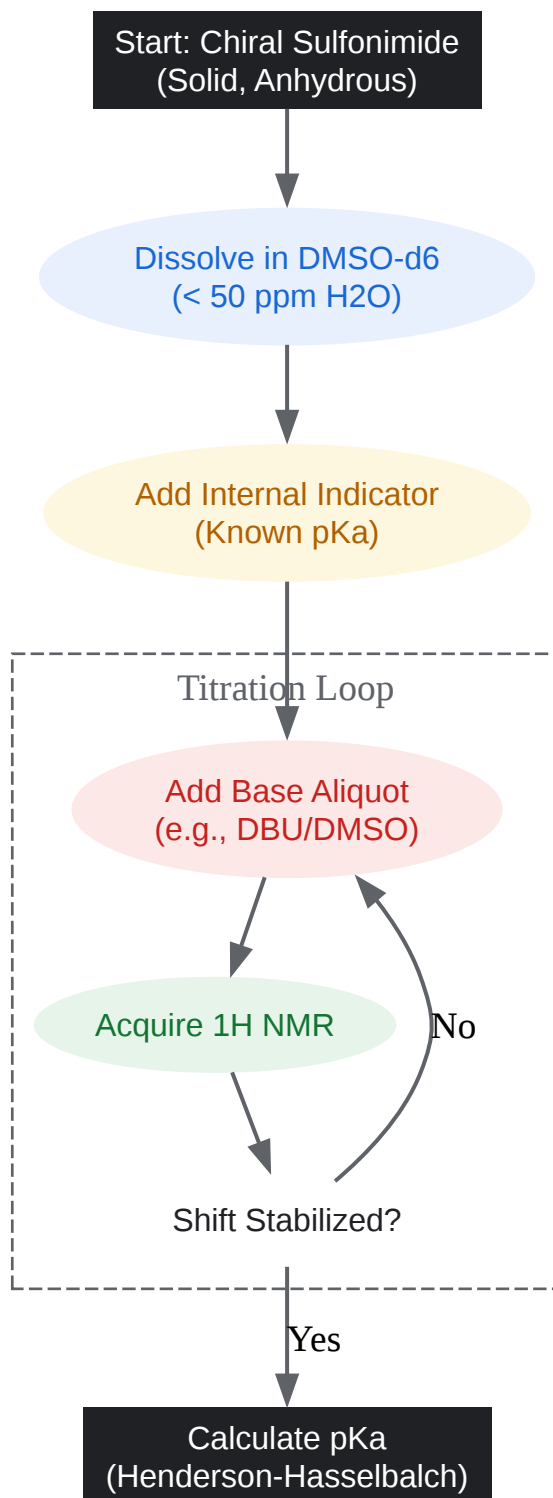
- Sample Prep: Dissolve the chiral sulfonimide (approx. 2-5 mg) in 0.6 mL DMSO-
.
- Internal Standard: Add a reference base/indicator (e.g., imidazole or a specific pyridine derivative) with a known

in DMSO.
- Titrant: Use a solution of DBU or

in DMSO-
.
- Stepwise Addition: Add titrant in 0.1 eq increments directly to the NMR tube.
- Acquisition: Record ^1H NMR after each addition. Track the chemical shift of the diagnostic proton (N-H or adjacent C-H).
- Analysis: Plot

vs. equivalents of base. The inflection point (or fitting to the isotherm) yields the
.

Visualization: Experimental Workflow



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Figure 2: Workflow for the NMR-determination of acidity in DMSO.

Mechanistic Implications for Drug Development[1]

The

value is not just a physical constant; it is a predictor of catalytic efficiency in Asymmetric Counteranion Directed Catalysis (ACDC).

- Reaction Rate Correlation: For Friedel-Crafts alkylations and Mukaiyama aldol reactions, a linear free-energy relationship (LFER) often exists. Lower (stronger acidity) correlates with higher reaction rates ().
 - Insight: If a reaction with a phosphoric acid (13) is too slow, switching to a sulfonimide (1.8) can accelerate the rate by orders of magnitude.
- Stereoselectivity: The bulky chiral anion () must remain tightly associated with the protonated substrate () to induce chirality.
 - In DMSO (polar solvent), ion pairing is looser than in non-polar solvents (toluene). However, the extremely low of sulfonimides ensures that the proton is fully transferred to the substrate, creating a distinct contact ion pair () rather than a hydrogen-bonded complex, which is critical for specific enantioselective pathways.

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Sources

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